

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Chloro-3-cyanopyridine

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Compound of Interest

Compound Name: 2-Chloro-3-cyanopyridine

Cat. No.: B134404

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for **2-Chloro-3-cyanopyridine**, ensuring that your work can proceed with the highest degree of safety and efficiency.

2-Chloro-3-cyanopyridine is a compound that requires careful handling due to its potential health hazards. Adherence to proper safety protocols is crucial to minimize risk and ensure a safe laboratory environment.

Hazard Identification and Classification

2-Chloro-3-cyanopyridine is classified as a hazardous substance.^{[1][2]} It is harmful if swallowed, comes into contact with the skin, or is inhaled.^{[3][4][5]} The compound is also known to cause skin and serious eye irritation, and may lead to respiratory irritation.^{[1][2][3][4][5]}

Hazard Classification	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2-Chloro-3-cyanopyridine** to prevent exposure.

PPE Category	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[3]
Skin Protection	Wear fire/flammable resistant and impervious clothing.[3] Chemical impermeable gloves are required.[3]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a NIOSH/MSHA or European Standard EN 149 approved filter.[1][2]

Operational Plan for Safe Handling

A systematic approach to handling **2-Chloro-3-cyanopyridine** is essential to minimize the risk of exposure.

1. Engineering Controls:

- Always work in a well-ventilated area, preferably in a chemical fume hood.[1][3][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1][2]

2. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[3][4]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[3][4][5]
- Wash hands and any exposed skin thoroughly after handling.[3][4]
- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or used.[3][4]
- Use non-sparking tools to prevent ignition.[3]

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3][4]
- Keep the container locked up.[3]
- Store away from incompatible materials such as acids, bases, strong oxidizing agents, metals, and reducing agents.[1][2][4]

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

Emergency Situation	First-Aid Measures
If Swallowed	Rinse mouth.[3][4] Immediately call a POISON CENTER or doctor.[6]
If on Skin	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes.[4] Seek medical attention if skin irritation occurs.[3]
If Inhaled	Remove the person to fresh air and keep them comfortable for breathing.[3][4] Call a POISON CENTER or doctor if you feel unwell.[6]
If in Eyes	Rinse cautiously with water for several minutes.[3][4] Remove contact lenses, if present and easy to do. Continue rinsing.[3][4] Seek medical attention.[4]

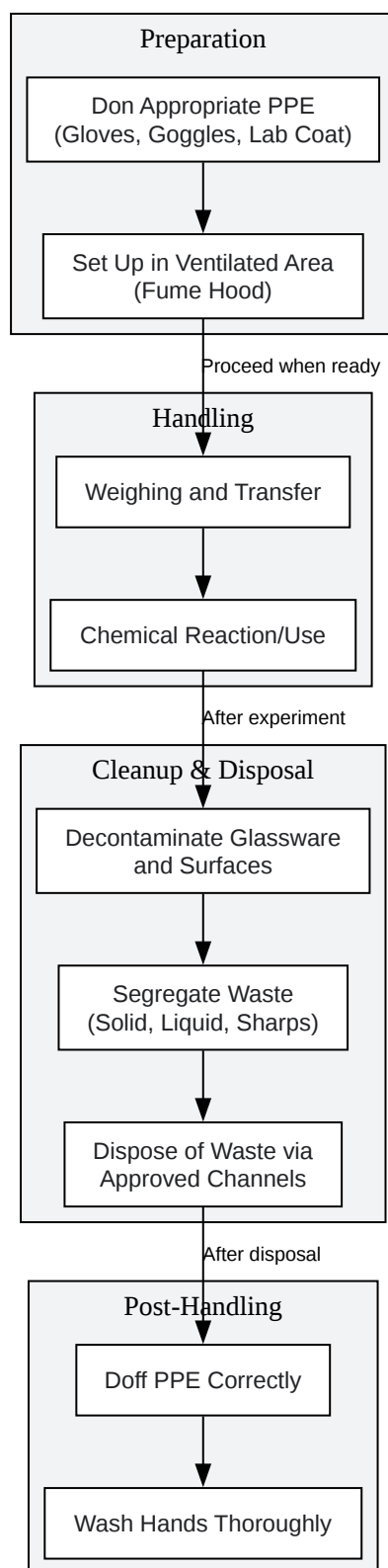
For firefighting, use dry chemical, carbon dioxide, or alcohol-resistant foam.[3] Firefighters should wear self-contained breathing apparatus.[2][3][4]

Disposal Plan

Proper disposal of **2-Chloro-3-cyanopyridine** and its containers is essential to prevent environmental contamination.

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][4][6]
- Do not let the chemical enter drains.[3]
- Contaminated clothing should be taken off and washed before reuse.[3][6]

Below is a logical workflow for the safe handling and disposal of **2-Chloro-3-cyanopyridine**.



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Caption: Workflow for Safe Handling of **2-Chloro-3-cyanopyridine**.

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